

Proper Disposal of Red 28: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Red 28
CAS No.:	1342-88-7
Cat. No.:	B1172332

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of laboratory chemicals is paramount. This guide provides essential information and procedural steps for the proper disposal of **Red 28**, also known as D&C Red No. 28 or CI 45410. While **Red 28** is not classified as a hazardous substance under the Globally Harmonized System (GHS), adherence to good industrial hygiene and safety practices is crucial.^[1]

Safety and Handling Summary

The following table summarizes key safety and handling information for **Red 28**.

Parameter	Information	Source
GHS Classification	Not classified as hazardous	[1]
Potential Health Hazards	May cause eye, skin, and inhalation irritation. May be harmful if swallowed.	[1][2]
Personal Protective Equipment (PPE)	Safety glasses, gloves, and lab coat. In case of dust, use a respirator.	[1][3]
Incompatible Materials	Oxidizing and reducing agents may destroy the color.	[2]
Storage	Keep container tightly closed in a cool, well-ventilated place. Avoid freezing, excessive heat, and sources of ignition.	[1][4]

Disposal Protocol for Red 28

This protocol outlines the recommended step-by-step procedure for the disposal of **Red 28** in a laboratory setting.

Objective: To safely dispose of **Red 28** in accordance with institutional and local regulations.

Materials:

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat
- Appropriate waste container (sturdy, leak-proof, and compatible with the waste)[5][6][7]
- Hazardous waste label
- Access to the institution's Environmental Health and Safety (EHS) office guidelines and waste pickup request system

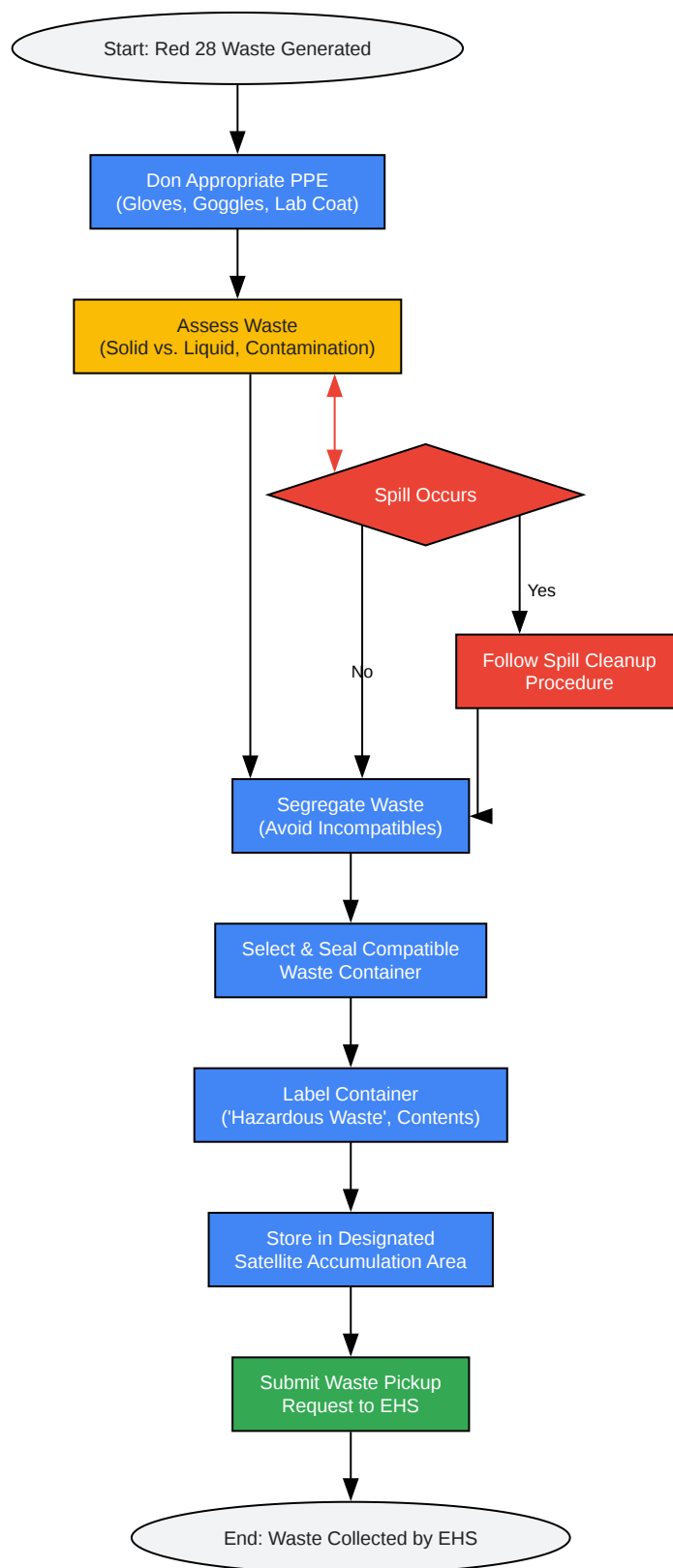
Procedure:

- Waste Identification and Segregation:
 - Identify the waste as non-hazardous or hazardous according to your institution's and local guidelines. Although **Red 28** is not GHS-classified as hazardous, some jurisdictions may have specific disposal requirements for dyes.
 - Do not mix **Red 28** waste with incompatible materials, such as strong oxidizing or reducing agents.[2]
 - Segregate solid waste (e.g., contaminated gloves, paper towels) from liquid waste.
- Containerization:
 - Select a sturdy, leak-proof container for collecting the **Red 28** waste. The original container can be used if it is in good condition.[7]
 - Ensure the container is compatible with the waste material.
 - Keep the container closed at all times, except when adding waste.[6][7]
- Labeling:
 - Clearly label the waste container with the words "Hazardous Waste" (or as required by your institution) and list the contents, including "**Red 28**" and any other components.[7]
 - Indicate the approximate concentration or quantity of the waste.
- Waste Accumulation and Storage:
 - Store the waste container in a designated satellite accumulation area within the laboratory.
 - Ensure the storage area is away from general laboratory traffic and incompatible chemicals.
- Disposal Request and Pickup:
 - Once the container is full or ready for disposal, submit a waste pickup request to your institution's Environmental Health and Safety (EHS) office.

- Follow the specific procedures outlined by your EHS for waste pickup.
- Spill Management:
 - In the event of a spill, isolate the area immediately.[1]
 - For solid spills, carefully sweep or vacuum the material into a disposal container.[1] Avoid generating dust.
 - For liquid spills, absorb the material with an inert absorbent and place it in the waste container.
 - Ventilate the area if necessary.[1]
 - Clean the spill area thoroughly with soap and water.[1]
- Regulatory Compliance:
 - Always consult your institution's EHS guidelines and local, state, and federal regulations for chemical waste disposal.[4] Disposal methods may vary based on location.

Disposal Workflow

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **Red 28**.



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Caption: Workflow for the proper disposal of **Red 28** waste in a laboratory setting.

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